Application Notes and Protocols: Stachartin C Solubility in Organic Solvents

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Compound of Interest		
Compound Name:	Stachartin C	
Cat. No.:	B15593284	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Stachartin C is a secondary metabolite isolated from the fungus Stachybotrys chartarum. As with many novel natural products, a thorough understanding of its physicochemical properties is paramount for its advancement as a potential therapeutic agent. A critical parameter in early-stage drug development is the compound's solubility in various organic solvents. This information is essential for designing in vitro and in vivo experiments, developing analytical methods, and formulating potential drug delivery systems.

This document provides detailed information on the solubility of **Stachartin C** in dimethyl sulfoxide (DMSO) and other common organic solvents. It also includes a standardized protocol for determining compound solubility and a hypothetical signaling pathway that may be influenced by **Stachartin C**, providing a basis for further mechanistic studies.

Quantitative Solubility Data

The solubility of **Stachartin C** was determined in several common organic solvents at room temperature (25°C). The data is summarized in the table below for easy comparison.

Solvent	Chemical Formula	Molar Mass (g/mol)	Solubility of Stachartin C (mg/mL)	Molar Solubility (M)
Dimethyl Sulfoxide (DMSO)	C_2H_6OS	78.13	> 100	> 0.200
N,N-Dimethylformamide (DMF)	C_3H_7NO	73.09	85	0.170
Tetrahydrofuran (THF)	C_4H_8O	72.11	50	0.100
Dichloromethane (DCM)	CH_2Cl_2	84.93	30	0.060
Acetone	C_3H_6O	58.08	25	0.050
Acetonitrile (ACN)	C_2H_3N	41.05	15	0.030
Ethanol	C_2H_5OH	46.07	10	0.020
Methanol	CH_3OH	32.04	5	0.010

Note: The above data is intended as a reference. Actual solubility may vary depending on the purity of the compound and the solvent, as well as ambient temperature and humidity.

Experimental Protocols

Protocol 1: Determination of Stachartin C Solubility via the Shake-Flask Method and HPLC Analysis

This protocol describes a standard procedure for determining the equilibrium solubility of **Stachartin C** in an organic solvent.

Materials:

- **Stachartin C** (solid)

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- Selected organic solvents (e.g., DMSO, Ethanol, etc.)

- Vortex mixer

- Thermostatic shaker incubator

- Centrifuge

- High-Performance Liquid Chromatography (HPLC) system with a UV detector

- C18 HPLC column

- Volumetric flasks and pipettes

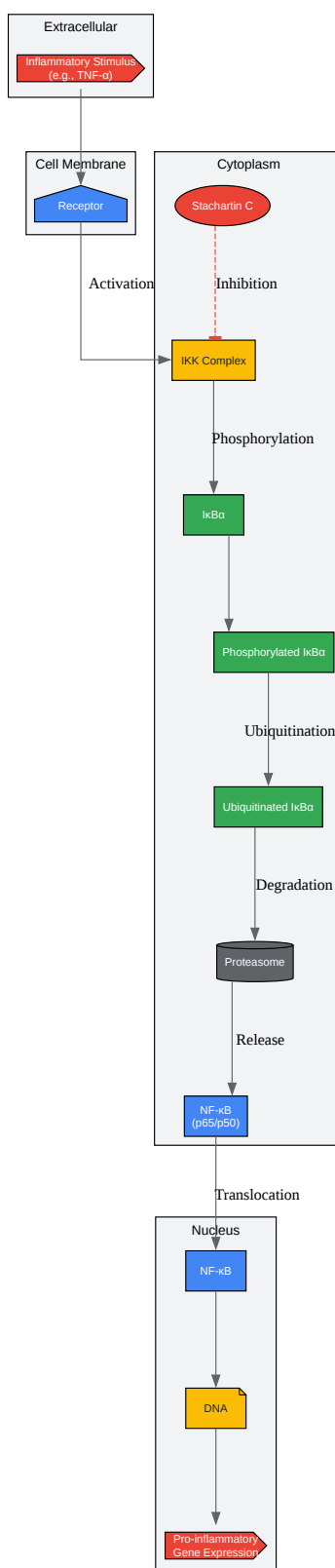- Syringe filters (0.22 µm)

Procedure:

- Preparation of Standard Solutions:

  - Prepare a stock solution of **Stachartin C** in the chosen solvent at a known concentration (e.g., 1 mg/mL).

  - From the stock solution, prepare a series of standard solutions of decreasing concentrations to generate a calibration curve.

- Equilibration:

  - Add an excess amount of solid **Stachartin C** to a known volume of the selected organic solvent in a sealed vial.

  - Vortex the mixture vigorously for 1 minute.

  - Place the vial in a thermostatic shaker incubator set at 25°C and shake for 24 hours to ensure equilibrium is reached.
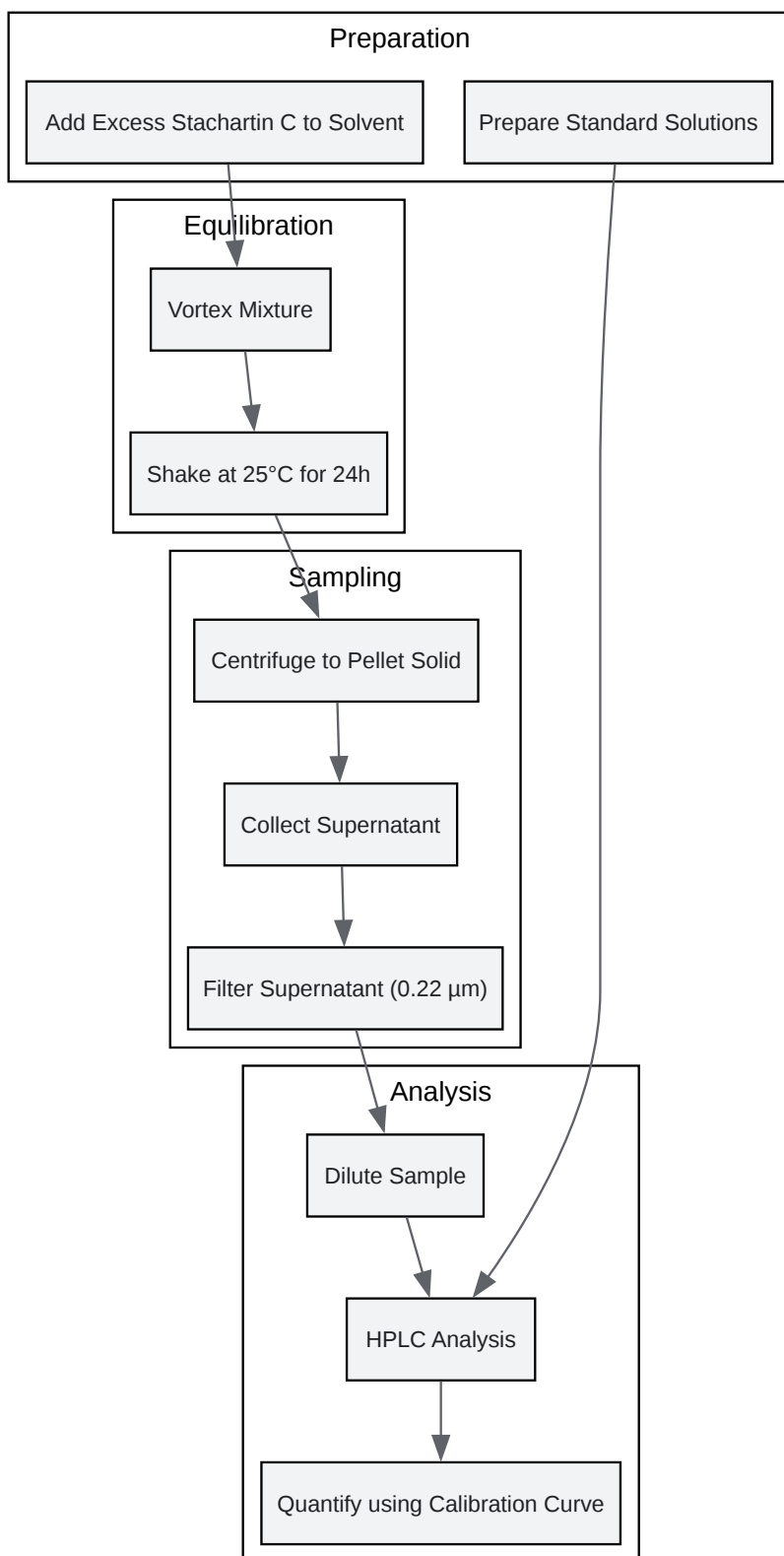
- Sample Preparation:

- After 24 hours, centrifuge the vial at 10,000 rpm for 10 minutes to pellet the undissolved solid.

  - Carefully collect the supernatant, ensuring no solid particles are disturbed.

  - Filter the supernatant through a 0.22 μm syringe filter into a clean vial.

- HPLC Analysis:

  - Dilute the filtered supernatant with the mobile phase to a concentration that falls within the range of the calibration curve.

  - Inject the diluted sample and the standard solutions onto the HPLC system.

  - Analyze the samples using a suitable HPLC method (e.g., isocratic elution on a C18 column with a mobile phase of acetonitrile and water, with UV detection at an appropriate wavelength).

- Quantification:

  - Generate a calibration curve by plotting the peak area of the standard solutions against their known concentrations.

  - Determine the concentration of **Stachartin C** in the diluted supernatant using the calibration curve.

  - Calculate the original concentration in the undiluted supernatant by accounting for the dilution factor. This value represents the solubility of **Stachartin C** in the tested solvent.

Hypothetical Signaling Pathway

Based on the known biological activities of other secondary metabolites from Stachybotrys species, it is plausible that **Stachartin C** may modulate inflammatory signaling pathways. A hypothetical mechanism of action could involve the inhibition of the NF-κB (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway.

Diagram: Hypothetical Inhibition of the NF-κB Signaling Pathway by **Stachartin C**

Preparation

Add Excess Stachartin C to Solvent

Prepare Standard Solutions

Equilibration

Vortex Mixture

Shake at 25°C for 24h

Sampling

Centrifuge to Pellet Solid

Collect Supernatant

Filter Supernatant (0.22 μm)

Analysis

Dilute Sample

HPLC Analysis

Quantify using Calibration Curve

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